

OXA-06 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: OXA-06 hydrochloride

CAS No.: 1825455-91-1

Cat. No.: B2370549

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **OXA-06 hydrochloride**, a potent ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). This document is intended to serve as a valuable resource for researchers in oncology, cell biology, and drug discovery.

Chemical Structure and Properties

OXA-06 hydrochloride is the dihydrochloride salt of N-[(2-fluorophenyl)methyl]-1-[4-(1H-pyrrolo[2,3-b]pyridin-4-yl)phenyl]methanamine.^[1] Its chemical structure is presented below:

 OXA-06 Hydrochloride Chemical Structure

Image Caption: Chemical structure of **OXA-06 hydrochloride**.

A summary of its chemical and physicochemical properties is provided in Table 1.

Table 1: Chemical and Physicochemical Properties of **OXA-06 Hydrochloride**

| Property | Value | Source |
|------------------------------|---|--------|
| IUPAC Name | N-[(2-fluorophenyl)methyl]-1-[4-(1H-pyrrolo[2,3-b]pyridin-4-yl)phenyl]methanamine;dihydrochloride | [1] |
| CAS Number | 1825455-91-1 | [1] |
| Molecular Formula | C ₂₁ H ₂₀ Cl ₂ FN ₃ | [1] |
| Molecular Weight | 404.31 g/mol | [1] |
| Appearance | White to off-white solid powder | [1] |
| Solubility | Soluble in DMSO to 100 mM | [2] |
| Hydrogen Bond Donor Count | 4 | [1] |
| Hydrogen Bond Acceptor Count | 3 | [1] |
| Rotatable Bond Count | 5 | [1] |
| SMILES | <chem>FC1=CC=CC=C1CNCC2=CC=C(C3=C4C(NC=C4)=NC=C3)C=C2.Cl.Cl</chem> | [2] |
| InChI Key | ZRBCUSMZOWMVJS-UHFFFAOYSA-N | [1][2] |

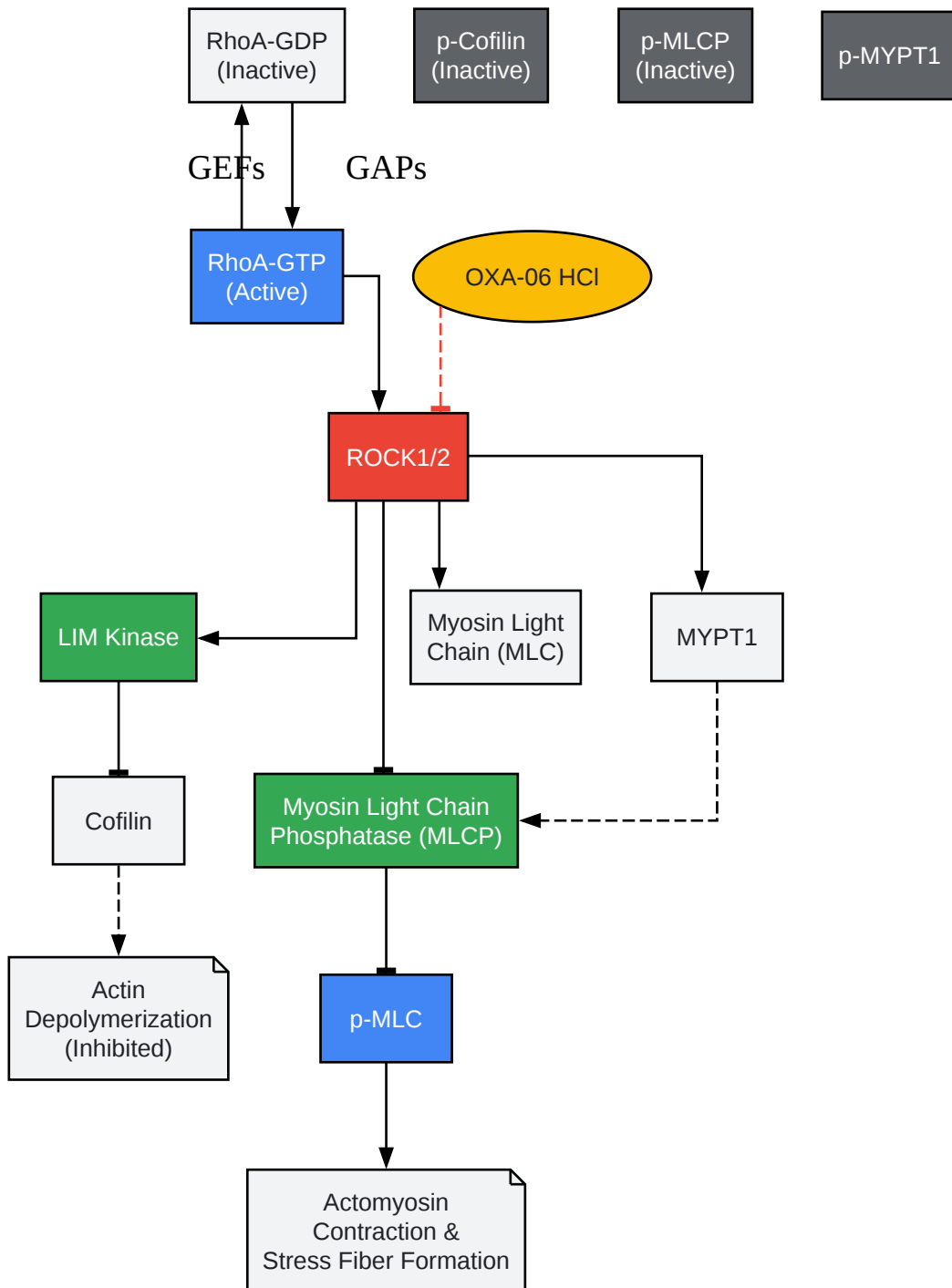
Biological Activity and Mechanism of Action

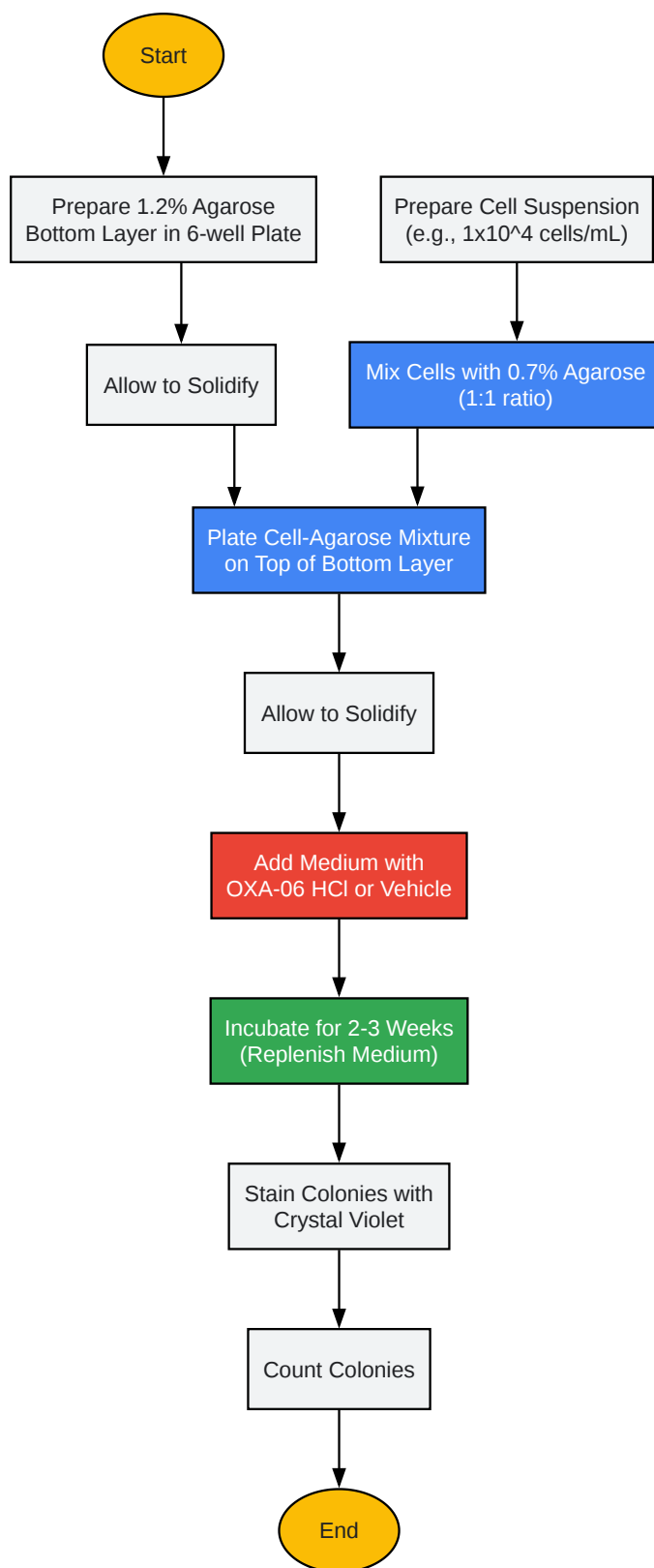
OXA-06 hydrochloride is a potent inhibitor of ROCK1 and ROCK2 kinases with a reported half-maximal inhibitory concentration (IC₅₀) of 10 nM.[2][3] The ROCK signaling pathway plays a crucial role in regulating cell shape, motility, and contraction by influencing the actin cytoskeleton.

The ROCK Signaling Pathway

The Rho-associated kinases (ROCK1 and ROCK2) are key downstream effectors of the small GTPase RhoA. Upon activation by GTP-bound RhoA, ROCKs phosphorylate several

substrates that ultimately lead to increased actomyosin contractility and stress fiber formation. A simplified diagram of the ROCK signaling pathway is depicted below.





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